

# Overcoming solubility issues with 4-Fluoropentedrone hydrochloride

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## Compound of Interest

Compound Name: 4-Fluoropentedrone hydrochloride

Cat. No.: B12354898

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## Technical Support Center: 4-Fluoropentedrone Hydrochloride

This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **4-Fluoropentedrone hydrochloride (4F-PD HCl)**.

## Frequently Asked Questions (FAQs)

### Q1: What is the expected solubility of 4-Fluoropentedrone HCl in common laboratory solvents?

4-Fluoropentedrone HCl is an analytical reference material categorized as a cathinone.<sup>[1]</sup> Its solubility can vary based on the solvent, temperature, and purity of the compound. The hydrochloride salt form is generally employed to improve aqueous solubility over the free base.<sup>[2][3]</sup> Below is a summary of reported solubility data in common solvents.

Data Presentation: Solubility of 4-Fluoropentedrone HCl

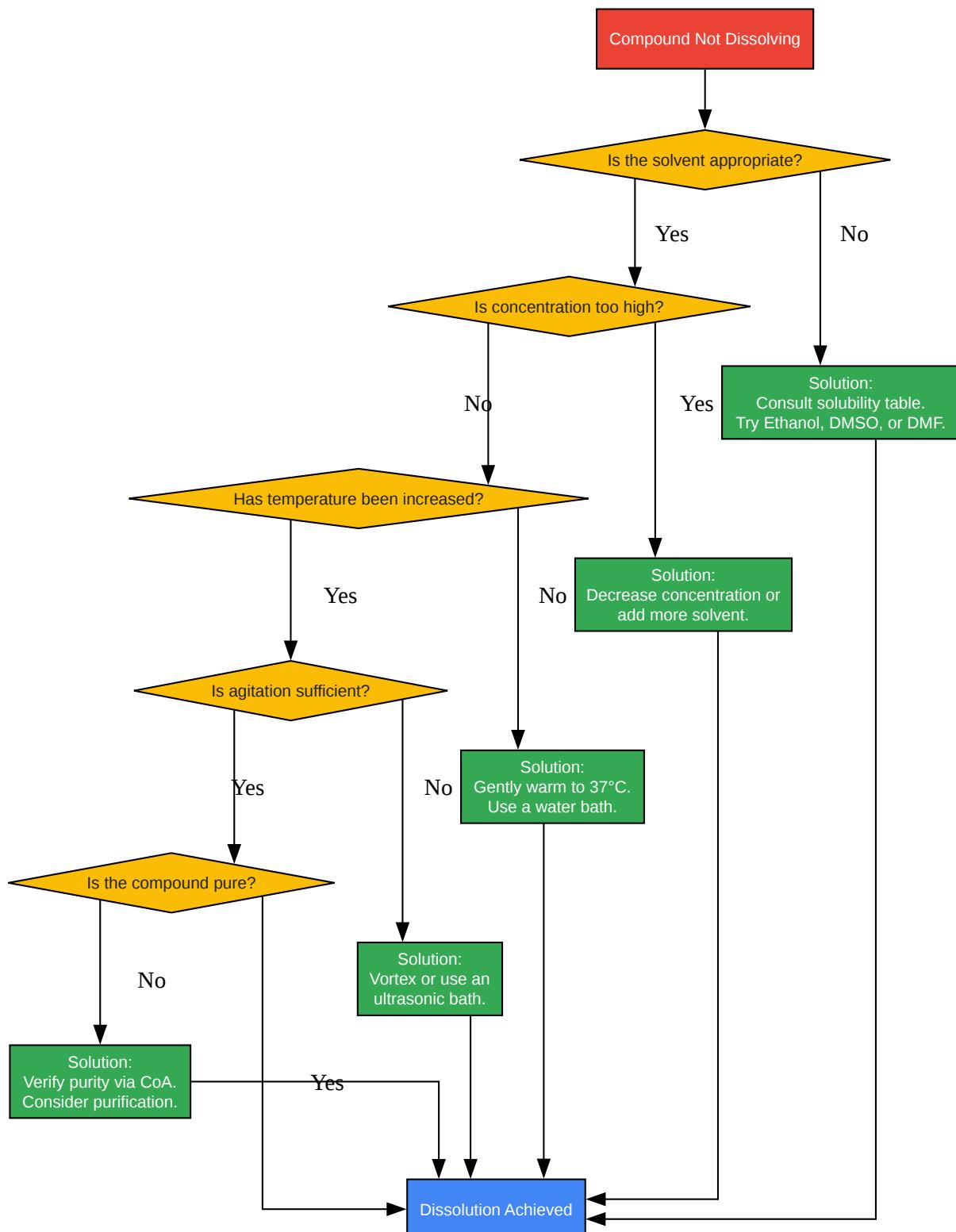
Solvent	Concentration	Notes
Ethanol	20 mg/mL <sup>[4]</sup>	A common solvent for organic compounds.
DMSO (Dimethyl Sulfoxide)	15 mg/mL <sup>[4]</sup>	A polar aprotic solvent that dissolves a wide range of compounds. <sup>[5]</sup>
DMF (Dimethylformamide)	15 mg/mL <sup>[4]</sup>	-
PBS (pH 7.2)	10 mg/mL <sup>[4]</sup>	Solubility in aqueous buffers is critical for many biological assays.

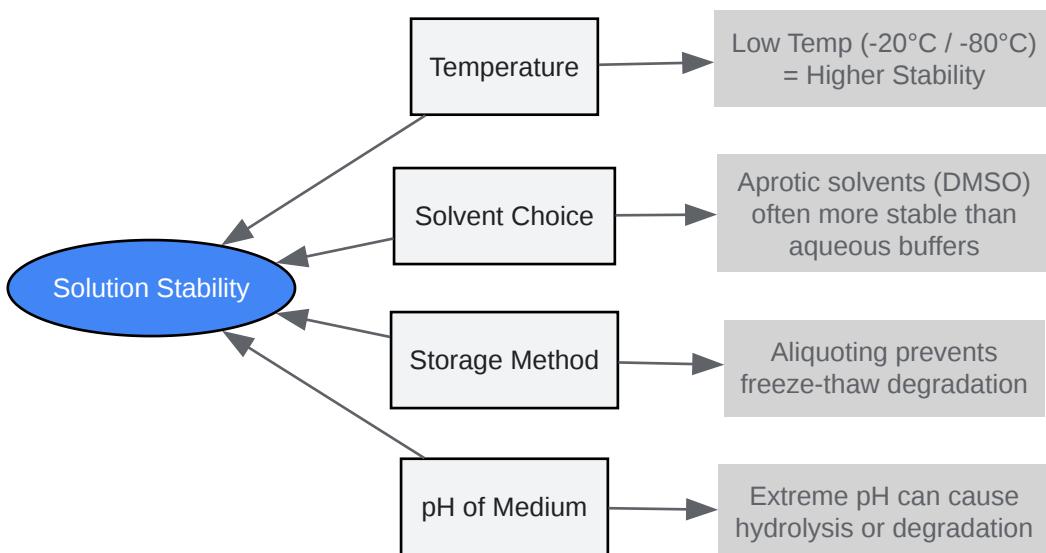
Note: The molecular weight of 4-Fluoropentedrone HCl is approximately 245.7 g/mol .<sup>[1][4]</sup>

## Q2: My 4-Fluoropentedrone HCl is not dissolving completely in my chosen solvent. What are the potential causes and solutions?

Several factors can contribute to poor dissolution. Use the following troubleshooting guide to identify and resolve the issue.

Mandatory Visualization: Troubleshooting Workflow





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